

# Application Notes: Protocol for Measuring Geyser Height in Mentos Experiments

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Compound of Interest		
Compound Name:	Metos	
Cat. No.:	B1671302	Get Quote

## Introduction

The reaction between Mentos candies and carbonated beverages, particularly diet cola, is a well-documented physical phenomenon resulting in a rapid release of carbon dioxide gas and the formation of a geyser. This process is not a chemical reaction but is driven by a physical process known as nucleation. The microscopic pores on the surface of the Mentos candy serve as nucleation sites, where dissolved carbon dioxide in the soda can rapidly form bubbles.[1][2] The efficiency of this process is influenced by several factors, including the type of beverage, the temperature of the liquid, and the number of Mentos used.[1][3] Diet sodas tend to produce higher geysers due to the presence of artificial sweeteners like aspartame, which reduce the surface tension of the liquid, allowing for faster bubble formation.[4] Warmer soda also leads to a more vigorous eruption as the dissolved carbon dioxide is less stable at higher temperatures.

These application notes provide a standardized protocol for measuring the height of the geyser produced in Mentos and soda experiments. The protocol is designed for researchers, scientists, and drug development professionals who may be interested in studying the principles of gas release from a supersaturated solution, surface tension, and nucleation. The methodology emphasizes reproducibility and accurate data collection.

# **Experimental Protocol**

This protocol outlines the steps for conducting the Mentos and soda experiment and accurately measuring the resulting geyser height using video analysis.



### 2.1. Materials

- 2-liter bottles of diet cola (same brand and stored at the same temperature)
- Mint-flavored Mentos candies
- A device for simultaneous dropping of multiple Mentos (e.g., a paper tube or a 3D-printed dropping device)[5]
- A stable tripod
- A smartphone or high-speed camera capable of recording video
- A measuring tape or a large ruler of at least 3 meters
- Safety goggles
- · A clear, open outdoor space with a plain background
- Image analysis software (e.g., ImageJ, Tracker, or a custom Python script)

## 2.2. Experimental Setup

- Location Setup: Choose an outdoor location with a uniform background to facilitate video analysis. Place the measuring tape or ruler vertically against the background, ensuring it is clearly visible in the camera's field of view.
- Bottle Placement: Position the 2-liter bottle of diet cola on a flat, stable surface in front of the measuring tape. Ensure the bottle is at room temperature for consistency, unless temperature is the variable being tested.
- Camera Positioning: Mount the smartphone or camera on the tripod at a distance that allows
  the entire potential height of the geyser and the measuring tape to be captured in the frame.
   The camera should be level and perpendicular to the geyser's expected trajectory.

#### 2.3. Procedure



- Preparation: Carefully uncap the 2-liter bottle of diet cola immediately before the experiment to minimize the loss of carbonation.
- Mentos Loading: Load the desired number of Mentos candies into the dropping device. For initial experiments, seven Mentos is a standard starting point.
- Video Recording: Begin recording the video.
- Mentos Deployment: Position the dropping device directly over the mouth of the soda bottle
  and release the Mentos simultaneously. It is crucial for all candies to enter the bottle at the
  same time for maximum geyser height.
- Data Capture: Allow the reaction to proceed to completion while recording.
- Post-Experiment: Stop the video recording. Note any qualitative observations.
- Repeat: Repeat the experiment at least three times for each condition to ensure reproducibility and to calculate an average geyser height.
- 2.4. Data Analysis: Geyser Height Measurement
- Video Import: Transfer the recorded video to a computer and import it into the chosen image analysis software.
- Frame-by-Frame Analysis: Advance the video frame by frame to identify the peak of the geyser.
- Height Determination: Using the measuring tape in the video as a scale, measure the maximum vertical distance the geyser reaches.
- Data Recording: Record the measured height for each trial. Calculate the average and standard deviation for each experimental condition.

# **Quantitative Data Summary**

The following table summarizes quantitative data from various experiments on the Mentos and soda geyser phenomenon.

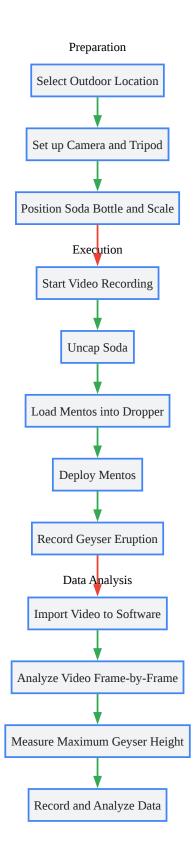


Independent Variable	Condition	Dependent Variable (Geyser Height)	Source
Number of Mentos	1	~0.6 meters (2 feet)	[6]
5	~2.7 meters (9 feet)	[6]	_
10	~3.7 meters (12 feet)	[6]	_
15	~4.3 meters (14 feet)	[6]	
20	~4.6 meters (15 feet)	[6]	
Soda Type	Diet Cola	Highest Geyser	[1]
Regular Cola	Moderate Geyser	[1]	
Fruit-Flavored Soda	Lower Geyser	[1]	
Soda Temperature	Warm	Higher Geyser	[3]
Room Temperature	Moderate Geyser	[3]	_
Cold	Lower Geyser	[3]	_

# **Visualizations**

## 4.1. Experimental Workflow



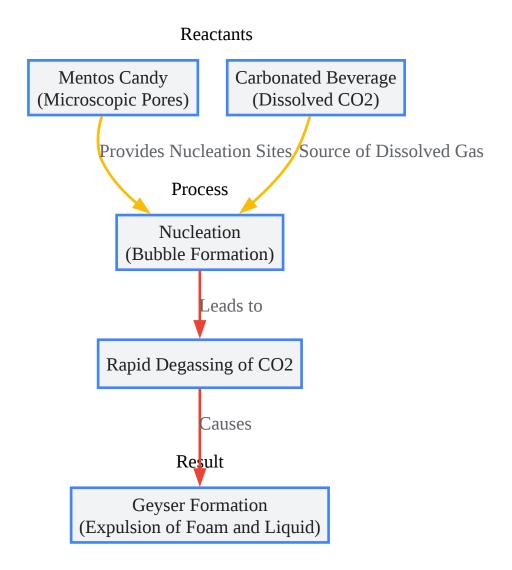


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Caption: Experimental workflow for measuring geyser height.



## 4.2. Nucleation Process Signaling Pathway



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